

An In-depth Technical Guide to 2,3-Dibromopropionamide: Properties, Synthesis, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dibromopropionamide

Cat. No.: B076969

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Introduction

2,3-Dibromopropionamide is a halogenated amide with potential applications in organic synthesis and as a biologically active compound. Its structure, featuring two bromine atoms on the propyl chain, imparts specific chemical reactivity and physical properties that are of interest to researchers in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,3-Dibromopropionamide**, detailed experimental protocols for its analysis, and insights into its potential biological effects.

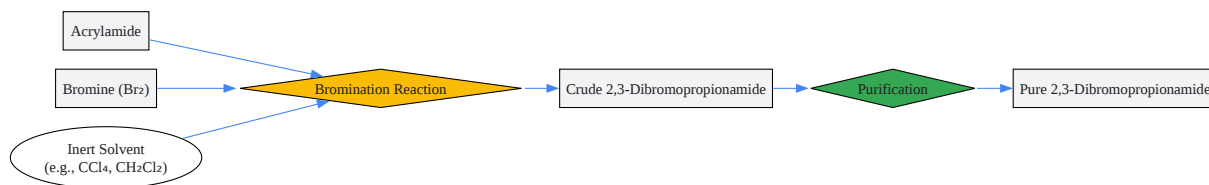
Core Physical and Chemical Properties

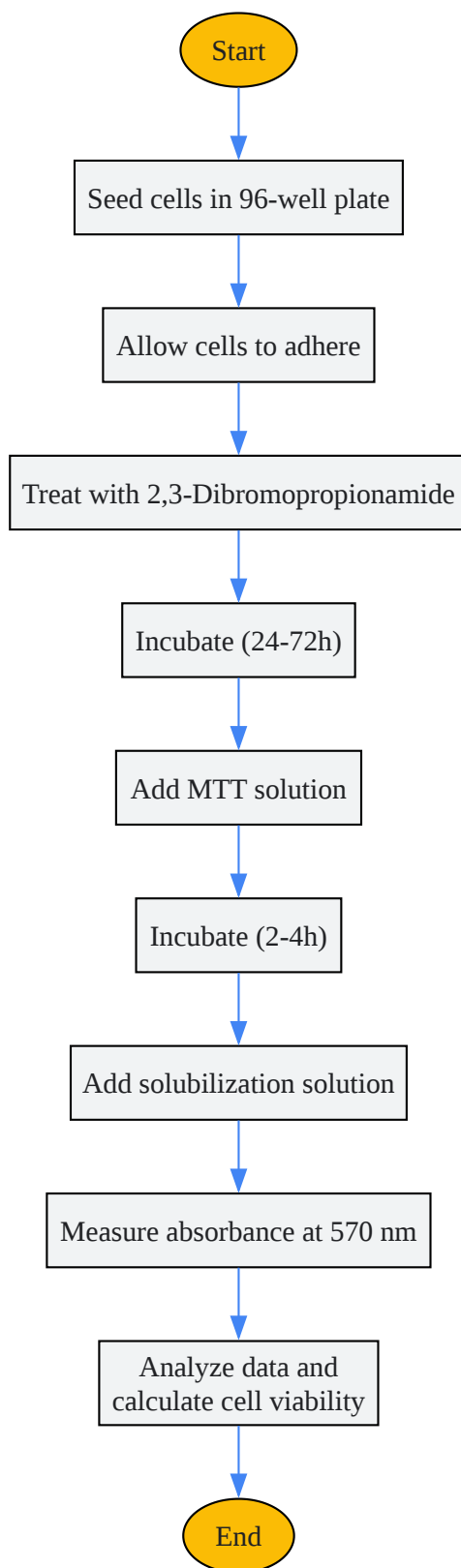
The fundamental properties of **2,3-Dibromopropionamide** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference
Molecular Formula	C ₃ H ₅ Br ₂ NO	[1][2]
Molecular Weight	230.89 g/mol	[2]
Appearance	White to off-white crystalline solid	[2]
Melting Point	132-133 °C	[2]
Boiling Point	315.6 °C at 760 mmHg (Predicted)	[2]
Density	2.186 g/cm ³ (Predicted)	[2]
Solubility	Insoluble in water. Soluble in DMSO and slightly soluble in Methanol.	[2]
pKa	14.14 ± 0.50 (Predicted)	[1]
Storage	Ambient temperatures, in a cool and dark place is recommended.	[2]

Synthesis and Purification

While a specific detailed protocol for the synthesis of **2,3-Dibromopropionamide** is not readily available in published literature, a plausible synthetic route involves the bromination of acrylamide. The following proposed workflow is based on general principles of halogenation of unsaturated amides.





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. drawellanalytical.com [drawellanalytical.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com